comparative analysis of (+)-Rosamultin from different plant sources

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Compound of Interest

Compound Name:	*(+)-Rosamultin*
Cat. No.:	*B1229343*

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Comparative Analysis of (+)-Rosamultin from Diverse Flora

A comprehensive guide for researchers, scientists, and drug development professionals on the extraction, purity, and bioactivity of **(+)-Rosamultin** from Potentilla anserina and Rosa rugosa.

(+)-Rosamultin, a pentacyclic triterpenoid, has garnered significant interest in the scientific community for its diverse pharmacological activities. This guide provides a comparative analysis of **(+)-Rosamultin** derived from two prominent plant sources: the roots of Potentilla anserina L. (silverweed) and Rosa rugosa Thunb. (Japanese rose). While direct comparative studies are limited, this document collates available data to offer insights into the yield, purity, and distinct biological activities of **(+)-Rosamultin** from these sources.

Quantitative Data Summary

The following table summarizes the available quantitative data for **(+)-Rosamultin** from Potentilla anserina and Rosa rugosa. It is important to note that the data is collated from different studies and experimental conditions may vary.

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Parameter	(+)-Rosamultin from Potentilla anserina L.	(+)-Rosamultin from Rosa rugosa Thunb.
Plant Part Used	Roots	Roots
Reported Yield	A major bioactive constituent, but specific yield data for the pure compound is not readily available in the reviewed literature. The yield of total flavonoids from P. anserina has been reported to be approximately 3.74 ± 0.06 mg/g under optimized ultrasonic-assisted extraction conditions.[1]	Isolated from the roots, but specific yield data for the pure compound is not detailed in the reviewed literature.
Purity Analysis	High-purity (+)-Rosamultin can be obtained for pharmacological studies. Purity is typically assessed by High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS/MS).[2][3]	Purity of the isolated compound is confirmed for bioactivity assays, likely using chromatographic and spectroscopic methods.
Biological Activity	Nephroprotective Activity: Demonstrates protective effects against cisplatin-induced acute renal injury.[4]Antioxidant Activity: Exhibits antioxidant properties by regulating reactive oxygen species (ROS).[4]	Anti-HIV Activity: Inhibits HIV-1 protease. An inhibition of 53% was observed at a concentration of 100 µM.[5]
IC_{50} Values	Antioxidant Activity (DPPH assay): Specific IC_{50} values for pure (+)-Rosamultin are not provided in the reviewed literature. However, extracts of	Not available in the reviewed literature.

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	P. anserina show significant antioxidant activity.
Nephroprotective Activity: Quantitative IC_{50} values from in vitro studies are not specified in the reviewed literature. In vivo studies show significant reduction in kidney damage markers.[4]	Anti-HIV Activity: A specific IC_{50} value for HIV-1 protease inhibition is not provided, but 53% inhibition at 100 µM is reported.[5]

Experimental Protocols

Detailed methodologies for the extraction, purification, and biological evaluation of **(+)-Rosamultin** are crucial for reproducible research. The following protocols are based on established methods found in the literature.

I. Extraction and Isolation of (+)-Rosamultin

A. From Potentilla anserina L. Roots (Adapted from flavonoid extraction protocols)

- Preparation of Plant Material: Air-dry the roots of Potentilla anserina and grind them into a coarse powder.
- Extraction:
  - Macerate the powdered roots with 70-80% ethanol at room temperature for 72 hours.
  - Alternatively, for a more efficient extraction, utilize ultrasonic-assisted extraction with 60% ethanol at a temperature of 50°C for 180 minutes.[1]
- Concentration: Filter the extract and concentrate it under reduced pressure using a rotary evaporator to obtain a crude extract.
- Fractionation:
  - Suspend the crude extract in water and partition successively with solvents of increasing polarity, such as n-hexane, chloroform, ethyl acetate, and n-butanol. **(+)-Rosamultin**,

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being a triterpenoid saponin, is expected to be enriched in the more polar fractions (e.g., n-butanol).

- Purification:
  - Subject the enriched fraction to column chromatography on silica gel, eluting with a gradient of chloroform-methanol or a similar solvent system.
  - Further purify the fractions containing **(+)-Rosamultin** using preparative High-Performance Liquid Chromatography (HPLC) on a C18 column.[2][3]
  - Monitor the fractions by Thin Layer Chromatography (TLC) or analytical HPLC.
- Characterization: Confirm the identity and purity of the isolated **(+)-Rosamultin** using spectroscopic methods such as ^{1}H-NMR, ^{13}C-NMR, and Mass Spectrometry.

B. From Rosa rugosa Thunb. Roots

- Preparation of Plant Material: Wash, dry, and pulverize the roots of Rosa rugosa.
- Extraction:
  - Extract the powdered root material with methanol or ethanol at room temperature.
  - Filter the extract and evaporate the solvent in vacuo to yield a crude extract.
- Purification:
  - Employ column chromatography on silica gel with a suitable solvent system (e.g., a gradient of hexane-ethyl acetate or chloroform-methanol) to separate the components of the crude extract.
  - Collect fractions and monitor by TLC.
  - Further purify the **(+)-Rosamultin** containing fractions by preparative HPLC to obtain the pure compound.

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- Identification: Characterize the isolated compound using spectroscopic techniques to confirm its structure as **(+)-Rosamultin**.

II. Biological Activity Assays

A. Nephroprotective Activity Assay (In Vitro)

- Cell Culture: Culture a suitable kidney cell line (e.g., HEK293 or HK-2 cells).
- Induction of Injury: Induce cellular injury by treating the cells with a nephrotoxic agent like cisplatin for a specified duration.
- Treatment: Co-treat or pre-treat the cells with varying concentrations of **(+)-Rosamultin**.
- Viability Assay: Assess cell viability using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.
- Biochemical Analysis: Measure markers of oxidative stress (e.g., intracellular ROS levels) and apoptosis (e.g., caspase activity) in the cell lysates.

B. Antioxidant Activity Assay (DPPH Radical Scavenging Assay)

- Preparation of DPPH Solution: Prepare a fresh solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in methanol.
- Reaction Mixture: Add various concentrations of **(+)-Rosamultin** to the DPPH solution.
- Incubation: Incubate the mixture in the dark at room temperature for 30 minutes.
- Measurement: Measure the absorbance of the solution at 517 nm using a spectrophotometer.
- Calculation: Calculate the percentage of radical scavenging activity. The IC_{50} value, the concentration of the sample required to scavenge 50% of the DPPH radicals, can be determined from a dose-response curve.

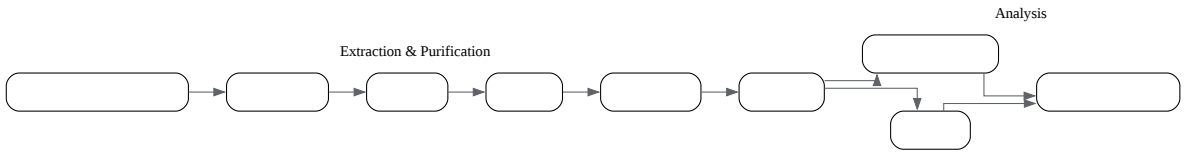
C. Anti-HIV Protease Activity Assay

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- Assay Principle: Utilize a fluorogenic substrate for HIV-1 protease. Cleavage of the substrate by the enzyme results in an increase in fluorescence.
- Reaction Mixture: Prepare a reaction buffer containing HIV-1 protease and the fluorogenic substrate.
- Inhibition Assay: Add different concentrations of **(+)-Rosamultin** to the reaction mixture.
- Measurement: Monitor the fluorescence intensity over time using a fluorescence plate reader.
- Data Analysis: Calculate the percentage of inhibition of HIV-1 protease activity. Determine the IC_{50} value from the dose-inhibition curve.[5]

Mandatory Visualizations

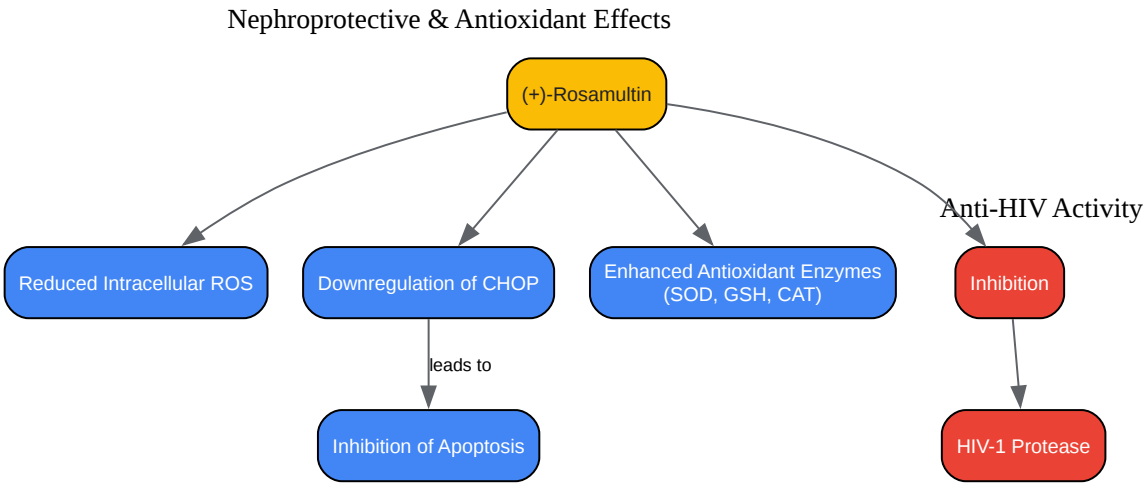
The following diagrams illustrate key experimental workflows and signaling pathways related to the analysis of **(+)-Rosamultin**.



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Experimental workflow for comparative analysis.

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*Signaling pathways modulated by **(+)-Rosamultin**.*

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